

In-Depth Technical Guide: 1-Bromo-4-ethoxy-2-fluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-4-ethoxy-2-fluorobenzene

Cat. No.: B187739

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

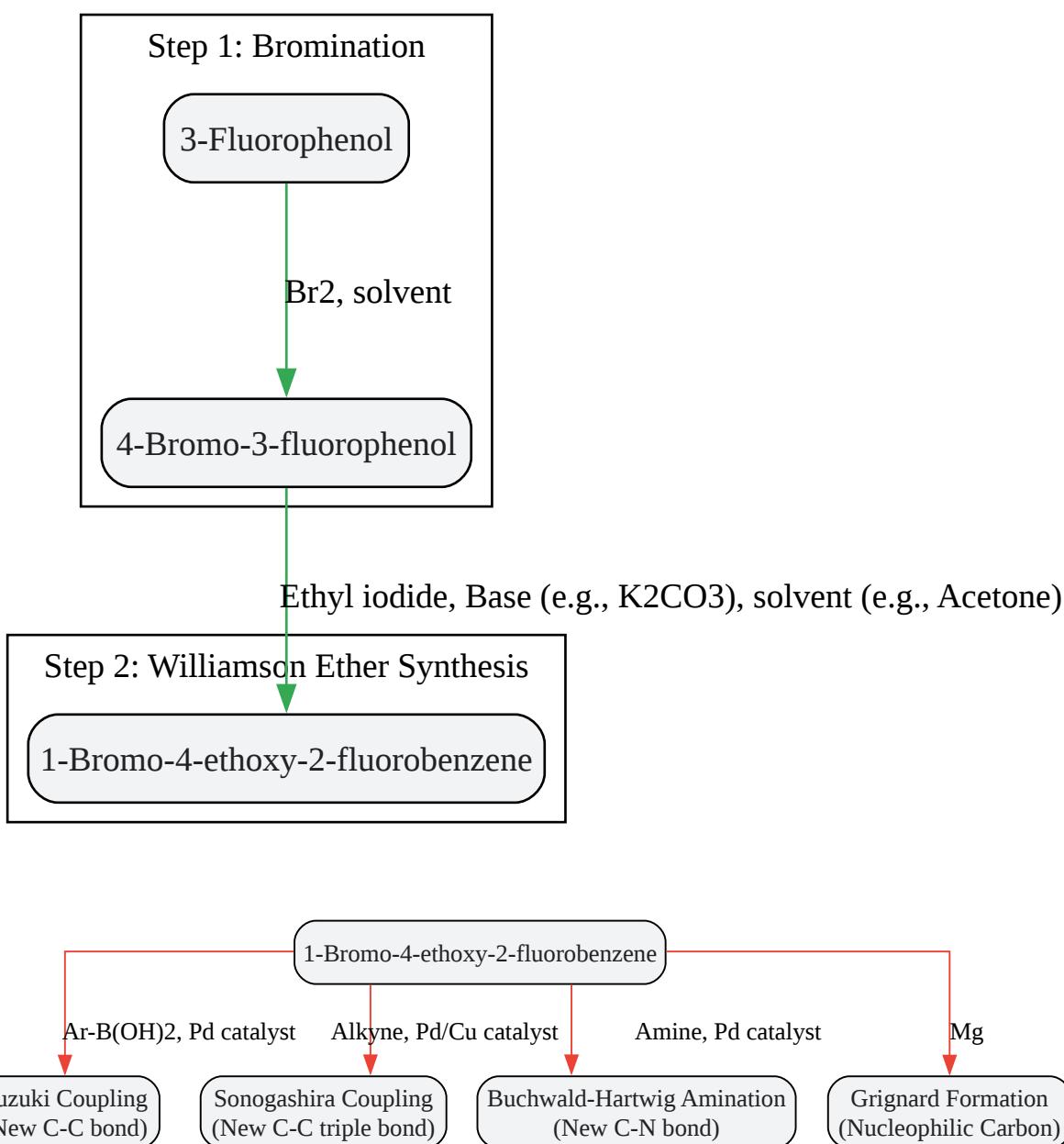
Abstract

This technical guide provides a comprehensive overview of **1-Bromo-4-ethoxy-2-fluorobenzene**, a halogenated aromatic compound of interest in synthetic and medicinal chemistry. This document consolidates available data on its chemical identity, structure, and physicochemical properties. While specific experimental protocols for its synthesis and detailed applications in drug development are not extensively published, this guide outlines a probable synthetic route based on established chemical principles and discusses its potential utility as a building block in the design of novel bioactive molecules.

Chemical Identity and Structure

1-Bromo-4-ethoxy-2-fluorobenzene is a substituted benzene derivative characterized by the presence of a bromine atom, an ethoxy group, and a fluorine atom.

Chemical Structure:

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide: 1-Bromo-4-ethoxy-2-fluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b187739#1-bromo-4-ethoxy-2-fluorobenzene-cas-number-and-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com